

# 2-Thiophenecarbonitrile safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Thiophenecarbonitrile

Cat. No.: B031525

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **2-Thiophenecarbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals and is compiled from publicly available Safety Data Sheets (SDS). It is not a substitute for a formal risk assessment or the official SDS provided by the manufacturer. Always consult the original SDS for the specific product you are using.

## Chemical Identification and Properties

**2-Thiophenecarbonitrile**, also known as 2-Cyanothiophene, is a flammable and toxic liquid commonly used as a laboratory chemical and intermediate in the synthesis of various compounds, including thiaplatinacycles and 2,2'-thienylpyrroles.<sup>[1][2][3]</sup> Due to its hazardous nature, strict adherence to safety protocols is mandatory.

Table 1: Physical and Chemical Properties of **2-Thiophenecarbonitrile**

Property	Value	Source(s)
CAS Number	1003-31-2	[1]
Synonyms	2-Cyanothiophene, Thiophene-2-carbonitrile	[1][2][4]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> NS	[2][4]
Molecular Weight	109.15 g/mol	[4]
Appearance	Clear, colorless to yellow liquid	[5]
Boiling Point	192 °C (lit.)	[2][3]
Density	1.172 g/mL at 25 °C (lit.)	[2][3]
Flash Point	53 °C (127.4 °F) - closed cup	[2]
Refractive Index	n <sub>20/D</sub> 1.563 (lit.)	[2][3]
Storage Class	3 - Flammable liquids	[2]

## Hazard Identification and Classification

**2-Thiophenecarbonitrile** is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[1] The primary hazards include flammability, acute toxicity, skin irritation, and serious eye damage.[4] The signal word for this chemical is "Danger".[1]

Table 2: GHS Hazard Classification for **2-Thiophenecarbonitrile**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	[1][4]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[1][4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[1][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][4]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	[1][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1][2]

Target Organs: Respiratory system.[1]

## Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure and prevent accidents.

### Safe Handling Procedures

- Engineering Controls: All work must be conducted in a certified chemical fume hood.[1] Use explosion-proof electrical, ventilating, and lighting equipment.[1] Ensure adequate ventilation, especially in confined areas, and have eye wash stations and safety showers readily accessible.[1]
- Personal Handling: Avoid contact with skin, eyes, and clothing.[6] Do not breathe vapors or mist.[6] Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke in work areas.[1]

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.<sup>[1]</sup><sup>[6]</sup> Use only non-sparking tools and take precautionary measures against static discharge.<sup>[1]</sup>

## Storage Conditions

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.<sup>[1]</sup><sup>[6]</sup> Containers that have been opened must be carefully resealed and kept upright.<sup>[6]</sup>
- Location: Store in a designated "Flammables area".<sup>[1]</sup>
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.<sup>[1]</sup>

## Exposure Controls and Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through all routes.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source(s)
Eye/Face Protection	Chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be required for splash risks.	To prevent contact and serious eye damage.[1][7]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure. Inspect gloves before use.	The substance is harmful in contact with skin and causes skin irritation.[1][7]
Skin and Body Protection	Wear appropriate protective clothing, such as a flame-resistant lab coat, to prevent skin exposure. Closed-toe shoes are mandatory.	Protects against accidental splashes and contact.[1][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. All work should be done in a fume hood.	Prevents inhalation of harmful vapors and respiratory irritation.[1]

## First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure. Seek medical attention promptly for all exposure incidents.

Table 4: First Aid Measures for **2-Thiophenecarbonitrile** Exposure

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing.[1] Seek immediate medical attention.[1]	
Skin Contact	Take off immediately all contaminated clothing.[1] Wash off immediately with plenty of soap and water for at least 15 minutes.[1][8] Seek immediate medical attention.[1]	
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1] If breathing is difficult, give oxygen.[1] Do not use mouth-to-mouth resuscitation.[1] Call a POISON CENTER or doctor/physician.[1]	
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1] Call a physician or poison control center immediately.[1]	

## Accidental Release and Firefighting Measures

### Accidental Release Protocol

In case of a spill, the primary objectives are to ensure personnel safety, contain the spill, and prevent environmental contamination.

- Evacuate & Alert: Alert personnel in the area and evacuate non-essential personnel.[9][10]
- Control Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[1][6]
- Ventilate: Ensure adequate ventilation.[6]
- Containment: Use a non-combustible absorbent material (e.g., activated carbon, absorbent pads) to contain the spill.[9] Place a dike around the spill to prevent it from spreading or entering drains.[10][11]
- Cleanup: Soak up the material with the inert absorbent.[1] Use spark-proof tools for collection.[1] Place the contaminated material into a suitable, closed, and labeled container for disposal as hazardous waste.[1][12]
- Decontamination: Wash the affected area with a mild detergent solution and water.[9]
- PPE: All personnel involved in the cleanup must wear the appropriate PPE as described in Section 4.0.[9]

## Firefighting Measures

**2-Thiophenecarbonitrile** is a flammable liquid, and its vapors may form explosive mixtures with air.[1]

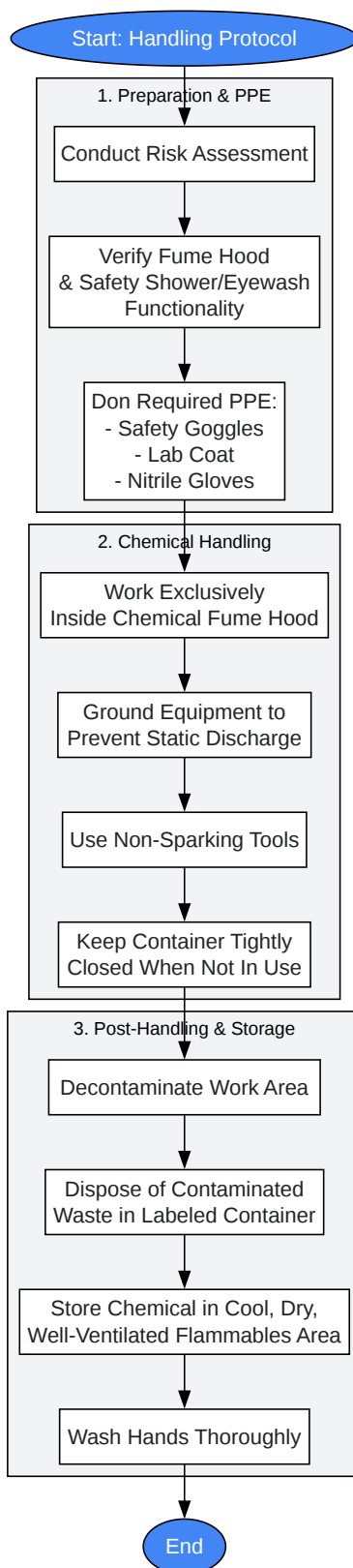
Table 5: Firefighting Guidance

Aspect	Instruction	Source(s)
Suitable Extinguishing Media	Use CO <sub>2</sub> , dry chemical, or alcohol-resistant foam. <a href="#">[1]</a> <a href="#">[13]</a>	
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.	
Specific Hazards	Flammable. Containers may explode when heated. Vapors may travel to a source of ignition and flash back.	<a href="#">[1]</a>
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Nitrogen oxides (NO <sub>x</sub> ), Sulfur oxides.	<a href="#">[1]</a>
Protective Equipment	As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.	<a href="#">[1]</a>

## Visualized Safety Protocols

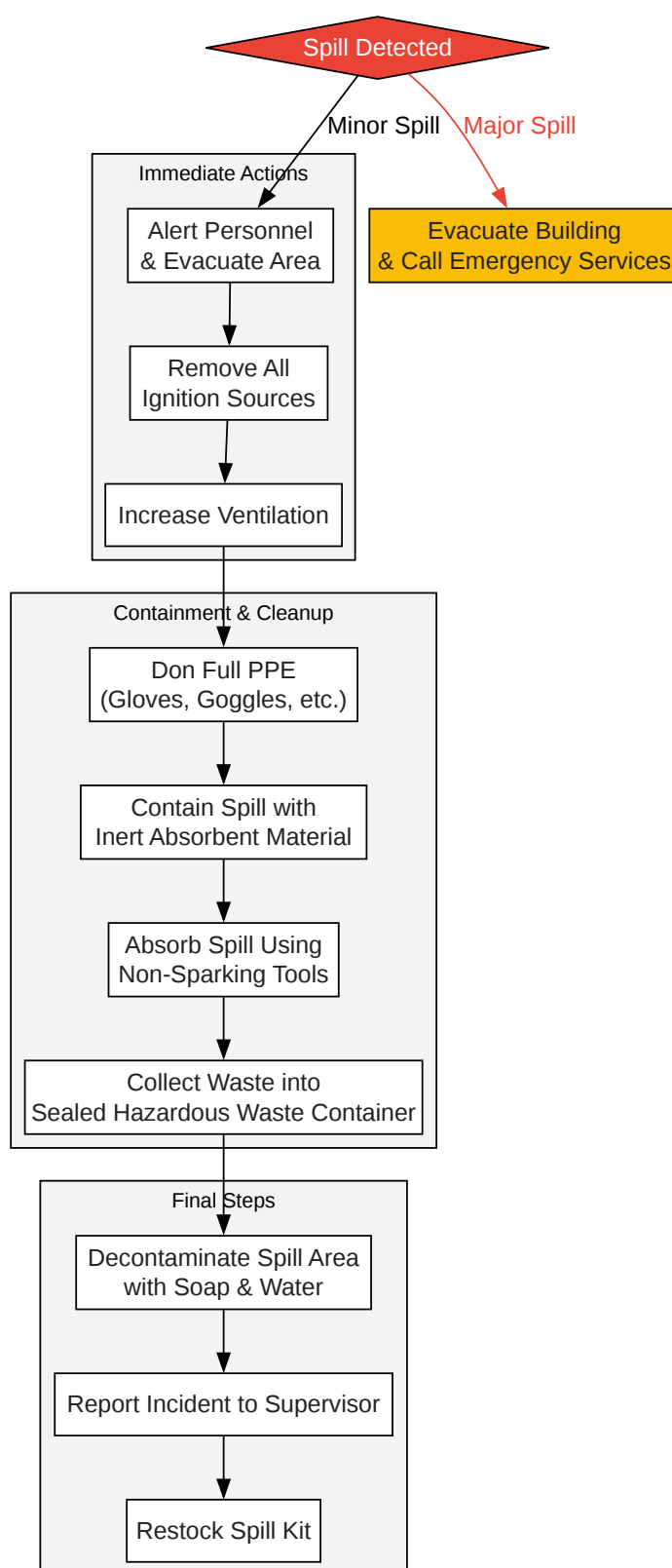
To ensure clarity in procedural steps, the following diagrams illustrate key safety workflows for handling **2-Thiophenecarbonitrile**.





[Click to download full resolution via product page](#)

Caption: Standard laboratory workflow for handling **2-Thiophenecarbonitrile**.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for a **2-Thiophenecarbonitrile** spill.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. 2-噻吩甲腈 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. scientificlabs.ie [scientificlabs.ie]
- 4. 2-Thiophenecarbonitrile | C<sub>5</sub>H<sub>3</sub>NS | CID 66087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemwhat.com [chemwhat.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. lin-web.clarkson.edu [lin-web.clarkson.edu]
- 10. 5.4 Chemical Spill Procedures [ehs.cornell.edu]
- 11. ccny.cuny.edu [ccny.cuny.edu]
- 12. ehs.princeton.edu [ehs.princeton.edu]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Thiophenecarbonitrile safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031525#2-thiophenecarbonitrile-safety-and-handling-precautions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)